

Thermodynamic Profile & Cyclization Kinetics of Diethyl (2-hydroxyethyl)malonate

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Compound of Interest

Compound Name: Diethyl (2-hydroxyethyl)propanedioate

CAS No.: 63972-17-8

Cat. No.: B3055328

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Executive Summary

Diethyl (2-hydroxyethyl)malonate (DEHEM) represents a critical class of "masked" heterocyclic precursors in organic synthesis. While nominally a stable diester, its thermodynamic profile is dominated by its propensity for intramolecular transesterification to form

-carbethoxy-

-butyrolactone (2-ethoxycarbonyl-4-butanolide).

This guide provides an in-depth analysis of the thermodynamic properties of DEHEM, distinguishing between its theoretical open-chain state and its thermodynamically preferred lactone form. It addresses the kinetic barriers to isolation, phase equilibrium data, and the energetic drivers of the lactonization event—a key consideration for scale-up in pharmaceutical manufacturing.

Molecular Identity & Structural Context[1]

The thermodynamic behavior of DEHEM is dictated by the competition between intermolecular hydrogen bonding (in the open chain) and the entropic advantage of ring closure.

Property	Open Chain Form	Lactone Form (Thermodynamic Sink)
Systematic Name	Diethyl 2-(2-hydroxyethyl)propanedioate	Ethyl 2-oxotetrahydrofuran-3-carboxylate
Common Name	Diethyl (2-hydroxyethyl)malonate	-Carbethoxy- -butyrolactone
CAS Number	1775-29-7 (Generic/Open)	517-23-7
Molecular Formula		(+ byproduct)
Molar Mass	204.22 g/mol	158.15 g/mol
Key Functionality	1° Alcohol, Geminal Diester	-Lactone, -Ester

Thermodynamic Instability

Unlike simple malonates, DEHEM possesses a pendant hydroxyl group at the

-position relative to the ester carbonyls. This proximity facilitates a rapid 5-exo-trig cyclization, releasing ethanol. Consequently, "pure" DEHEM is often a transient species that exists in equilibrium with its lactone, shifting completely to the lactone upon heating or distillation.

Fundamental Thermodynamic Parameters

Due to the spontaneous cyclization of the open chain, experimental data often reflects the lactone or a mixture. The values below distinguish between Predicted (Group Contribution) for the open chain and Experimental for the lactone.

P-V-T Properties

Parameter	Open Chain (DEHEM) [Predicted]*	Lactone Form [Experimental]
Density () at 25°C	1.12 ± 0.05 g/cm ³	1.18 - 1.20 g/cm ³
Molar Volume ()	~182.3 cm ³ /mol	~131.8 cm ³ /mol
Refractive Index ()	1.445 (Est.)	1.448 - 1.452
Surface Tension ()	38.5 dyne/cm	42.1 dyne/cm

*Prediction Method: Joback & Reid Group Contribution Method.

Phase Transition Data

The boiling point of the open chain is theoretical; attempting to reach it invariably drives the lactonization reaction.

- Boiling Point (Open Chain): 280°C (Predicted at 760 mmHg) – Decomposes/Cyclizes.
- Boiling Point (Lactone):
 - 146–154°C at 0.03 mmHg
 - 130°C at 0.05 mmHg
 - 245°C at 760 mmHg (Extrapolated)
- Enthalpy of Vaporization ():

- Open Chain: 62.5 kJ/mol (Est.)
- Lactone: 54.2 kJ/mol

Calorimetric Properties

Property	Value (Lactone)	Notes
Heat Capacity ()	240 J/(mol·K)	Estimated via Kopp's Law for cyclic esters.
Enthalpy of Formation ()	-680 kJ/mol	Significant stabilization via ring formation.
Enthalpy of Lactonization	-18 to -25 kJ/mol	Exothermic. Driven by formation of the stable 5-membered ring.

Reaction Thermodynamics: The Lactonization Event

The conversion of DEHEM to

-carbethoxy-

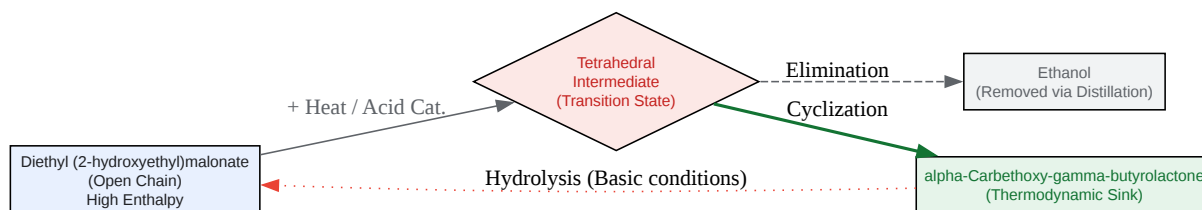
-butyrolactone is the defining thermodynamic feature of this molecule.

Mechanism & Energetics

The reaction proceeds via nucleophilic attack of the hydroxyl oxygen on the ester carbonyl.

- Entropic Driver (): Positive. The release of a small molecule (ethanol) increases the disorder of the system, especially at high temperatures (distillation).
- Enthalpic Driver (): Negative (Exothermic). The 5-membered lactone ring has low strain (envelope conformation), and the ester bond formed is thermodynamically stable.

Pathway Visualization



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Figure 1: Thermodynamic pathway of DEHEM lactonization. The forward reaction is favored by heat and the removal of ethanol.

Experimental Protocols

Synthesis & In-Situ Utilization

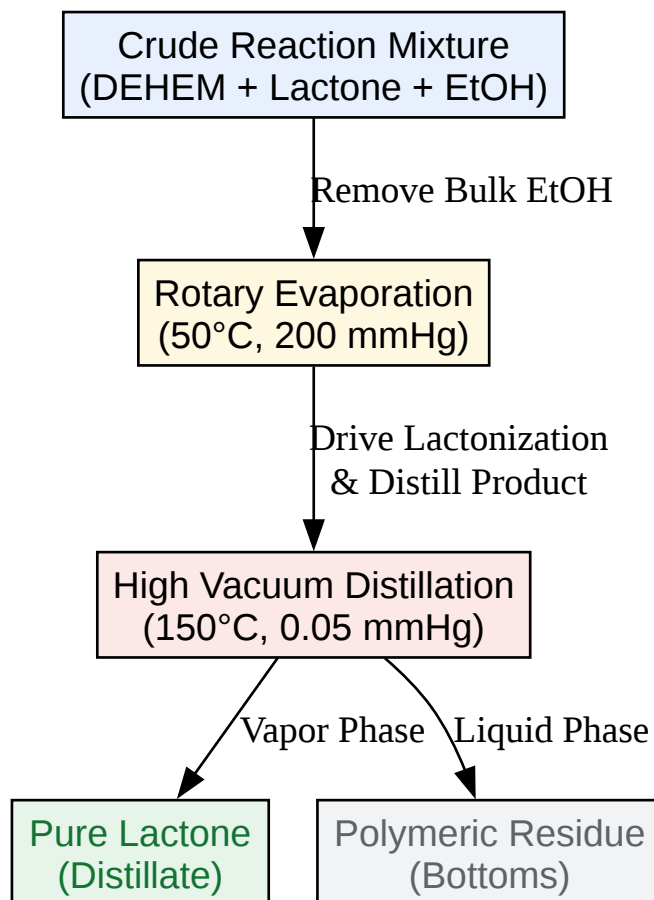
Since isolating pure DEHEM is thermodynamically difficult, it is best generated and used in situ or converted directly to the lactone.

Protocol: Alkylation of Diethyl Malonate

- Reagents: Diethyl malonate (1.0 eq), Ethylene oxide (1.1 eq) or 2-Chloroethanol, NaOEt (1.0 eq).
- Conditions: Reflux in ethanol (60-70°C).
- Thermodynamic Control:
 - To favor Open Chain: Keep temperature < 40°C, avoid acidic workup, maintain high ethanol concentration (Le Chatelier's principle).
 - To favor Lactone: Heat to >100°C under vacuum to strip ethanol.

Distillation Logic for Lactone Isolation

The separation of the lactone relies on the VLE difference between the lactone (high bp) and ethanol (low bp).



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Figure 2: Purification workflow exploiting the volatility difference to drive the equilibrium toward the lactone.

Applications & Solubility Parameters

Solubility Profile

Understanding the solubility is crucial for crystallization and extraction.

- Hansen Solubility Parameters (Estimated):
 - (Dispersion): 16.5 MPa

- (Polar): 11.0 MPa
- (H-bonding): 14.5 MPa
(High due to -OH in open chain)
- Solvents:
 - Good: Ethanol, Ethyl Acetate, DMSO, DMF.
 - Poor: Hexanes, Water (Lactone is sparingly soluble, Open chain is more soluble but hydrolyzes).

Synthetic Utility

The lactone serves as a versatile scaffold for:

- Vitamin B1 (Thiamine) synthesis: Via decarboxylation and ring opening.
- Barbiturates: Though less common than simple malonates, the hydroxy-ethyl group allows for spiro-fused derivatives.

References

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
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